

Immediate Safety Advisory: EPA Prohibits All Use of Dacthal (DCPA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dacthal

Cat. No.: B1668884

[Get Quote](#)

Effective immediately, all use of pesticide products containing **Dacthal** (dimethyl tetrachloroterephthalate or DCPA) is prohibited by an emergency order from the U.S. Environmental Protection Agency (EPA).[1][2] This decision, issued in August 2024, is based on identified health risks, including potential harm to unborn babies.[1][3] All facilities, including research laboratories and drug development centers, must cease any application or handling of **Dacthal** products immediately.[1][2] There is no phase-out period for existing stocks.[1]

Core Disposal Procedures for Dacthal (DCPA)

Given the EPA's emergency order, there are two primary channels for the proper disposal of remaining **Dacthal** products:

- **Manufacturer Return Program:** AMVAC Chemical Corporation, the manufacturer of **Dacthal**, has established a voluntary return program for existing products.[3][4] This is a crucial avenue for disposal, and it is recommended to contact the manufacturer or supplier for specific instructions on how to participate in this program.[2][4]
- **Hazardous Waste Disposal:** All remaining stock of **Dacthal** must be treated as hazardous waste.[1] It is imperative to contact your local hazardous waste management authority or a certified vendor to ensure compliant disposal.[1][2] Disposal procedures must adhere to all local, state, and federal regulations.[1][2]

Step-by-Step Guidance for Dacthal Disposal:

- Cease Use Immediately: Stop all applications and handling of any products containing DCPA.[\[1\]](#)[\[2\]](#)
- Inventory and Secure: Conduct a thorough inventory of all **Dacthal** products. Store these products in their original, securely closed containers in a cool, dry, and locked area away from children, pets, food, and feed.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Consult a Professional: Contact a hazardous waste disposal company.[\[4\]](#)[\[6\]](#) These companies are equipped to manage the classification, handling, transportation, and disposal of toxic chemicals in accordance with all regulations.[\[4\]](#)[\[6\]](#)
- Follow Regulatory Protocols: Ensure that the entire disposal process is documented and complies with all relevant environmental and safety laws.[\[1\]](#)[\[7\]](#) Do not pour **Dacthal** or its rinse water into sewers, drains, or any waterways.[\[5\]](#)[\[7\]](#)

Dacthal (DCPA) Safety and Disposal Data

For easy reference, the following table summarizes key quantitative and safety data for **Dacthal**.

Parameter	Value/Information	Source
Chemical Name	Dimethyl-2,3,5,6-tetrachloro terephthalate (DCPA)	[8]
Appearance	Fine off-white to gray powder	[8]
Odor	Slightly aromatic	[8]
Melting Point	156°C (313°F)	[8]
Incompatibility	Strong acids and bases	[8][9]
Hazardous Decomposition	May emit hazardous fumes of hydrogen chloride, carbon oxides, and unidentified organic compounds when heated or burned.	[8]
Personal Protective Equipment (PPE)	Protective clothing, waterproof gloves, and safety goggles or face shield.	[5]
Spill Containment	Absorb with inert material such as sand, clay, or cat litter.[5]	[5]
Container Disposal	Empty containers must be triple-rinsed prior to disposal in a suitable landfill. The residue should be added to the spray tank (Note: this is no longer applicable due to the ban on use).[5]	

Protocol for Accidental Spills

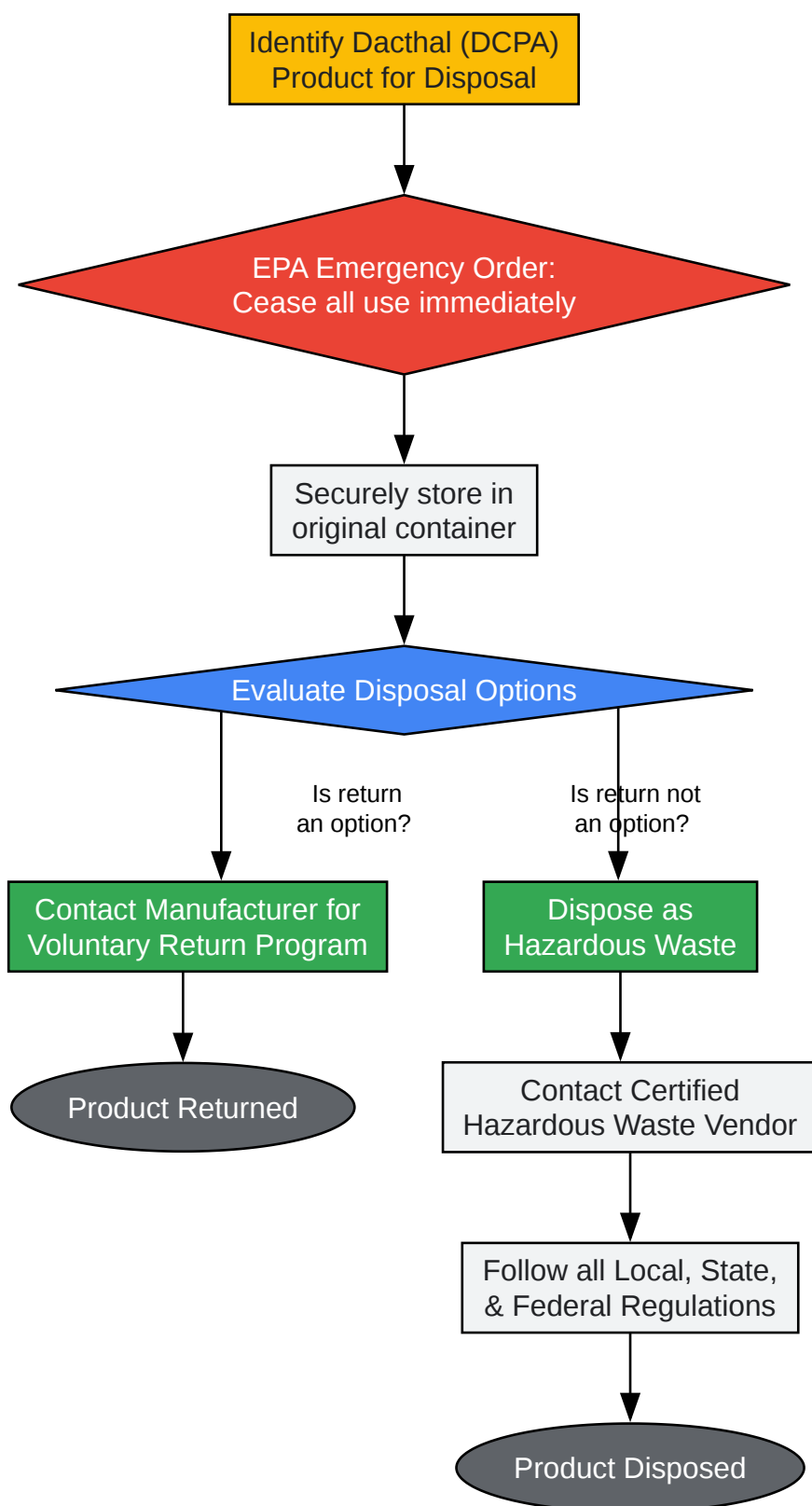
In the event of a spill, follow these detailed steps to ensure safety and proper cleanup:

- Evacuate and Secure the Area: Keep unprotected persons and animals away from the spill area.[5]

- **Wear Appropriate PPE:** Before addressing the spill, ensure you are wearing the necessary protective gear, including gloves, goggles, and protective clothing.[5]
- **Contain the Spill:** Prevent the spilled material from spreading and from entering sewers, drains, or any waterways.[5]
- **Absorb the Material:** For liquid spills, use an absorbent material like sand, clay, or cat litter to contain the spill. For solid spills, carefully sweep or vacuum the product.[5][8]
- **Collect the Waste:** Place the absorbed or collected material into an approved and labeled drum or container for hazardous waste.[5]
- **Decontaminate the Area:** Wash the spill area, tools, and equipment with a suitable solution (e.g., organic solvent, detergent, bleach, or caustic solution).[5] Add the decontamination solution to the waste drum.[5]
- **Dispose of as Hazardous Waste:** The drummed waste, including the decontamination solution, must be disposed of in accordance with local authority requirements for hazardous waste.[5]

Dacthal Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Dacthal**.



[Click to download full resolution via product page](#)

Caption: Decision workflow for the proper disposal of **Dacthal** (DCPA) products.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EPA: Stop use of pesticide Dacthal (DCPA) [ucanr.edu]
- 2. U.S. EPA Issues Emergency Order to Stop Use of Pesticide Dacthal — Central Coast Farms [centralcoastfarms.org]
- 3. epa.gov [epa.gov]
- 4. blog.idrenvironmental.com [blog.idrenvironmental.com]
- 5. horticulture.co.nz [horticulture.co.nz]
- 6. blog.idrenvironmental.com [blog.idrenvironmental.com]
- 7. carovail.com [carovail.com]
- 8. s3-us-west-1.amazonaws.com [s3-us-west-1.amazonaws.com]
- 9. irp.cdn-website.com [irp.cdn-website.com]
- To cite this document: BenchChem. [Immediate Safety Advisory: EPA Prohibits All Use of Dacthal (DCPA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668884#dacthal-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com